An In-depth Technical Guide to Propyl 2-mercaptopropionate

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Compound of Interest

Compound Name:	*Propyl 2-mercaptopropionate*
CAS No.:	*19788-50-2*
Cat. No.:	*B027796*

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This guide provides a comprehensive technical overview of **Propyl 2-mercaptopropionate** (CAS No. 19788-50-2), tailored for researchers, scientists, and professionals in drug development. It moves beyond basic data to offer insights into its synthesis, potential applications, and safe handling, grounded in established scientific principles.

Introduction and Core Properties

Propyl 2-mercaptopropionate is a specialty chemical, an ester of 2-mercaptopropionic acid and propanol.[1][2] It is a racemic mixture, existing as a colorless clear liquid under standard conditions.[3][4] Its distinct organoleptic properties, often described as a cooked or roasted meaty aroma, have led to its primary application in the flavor and fragrance industry.[4][5][6] However, its chemical structure, featuring both a thiol and an ester functional group, suggests a broader potential in various chemical synthesis and material science applications.

Molecular Structure

The molecular structure of **Propyl 2-mercaptopropionate** is fundamental to understanding its reactivity and potential applications. The presence of a chiral center at the second carbon atom is a key feature.

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Caption: Molecular structure of **Propyl 2-mercaptopropionate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Propyl 2-mercaptopropionate** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	19788-50-2	[1][3][5][7][8][9][10]
Molecular Formula	C6H12O2S	[1][3][8][9][11]
Molecular Weight	148.23 g/mol	[4][5][9][11]
Appearance	Colorless clear liquid	[3][4]
Density	1.014 - 1.020 g/mL at 25 °C	[3][4][5]
Boiling Point	193.134 °C at 760 mmHg	[9]
Flash Point	165.00 °F (73.89 °C)	[3]
Refractive Index	1.447 - 1.453 at 20 °C	[4][5]
Solubility	Sparingly soluble in water; soluble in pentane and diethyl ether	[5]

Synthesis and Mechanism

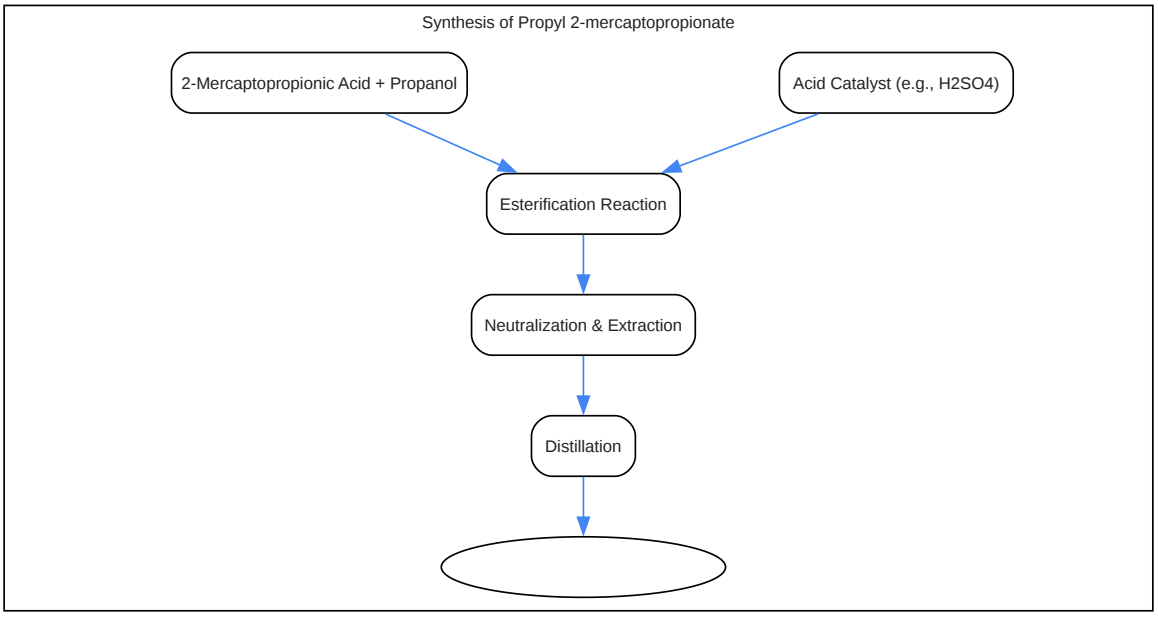
The most common and industrially relevant method for synthesizing **Propyl 2-mercaptopropionate** is the Fischer esterification of 2-mercaptopropionic acid with propanol. This acid-catalyzed reaction is a cornerstone of organic synthesis.

Synthesis Workflow

The synthesis involves the reaction of 2-mercaptopropionic acid with propanol in the presence of an acid catalyst, typically a strong mineral acid like sulfuric acid or a solid acid catalyst. The

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reaction is reversible, and to drive it towards the product, it is common to either use an excess of the alcohol or remove the water formed during the reaction.



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Caption: General workflow for the synthesis of **Propyl 2-mercaptopropionate**.

Reaction Mechanism: Fischer Esterification

The Fischer esterification proceeds via a nucleophilic acyl substitution mechanism. The key steps are:

- Protonation of the Carbonyl Oxygen: The acid catalyst protonates the carbonyl oxygen of the 2-mercaptopropionic acid, making the carbonyl carbon more electrophilic.
- Nucleophilic Attack by the Alcohol: The lone pair of electrons on the oxygen of the propanol attacks the electrophilic carbonyl carbon.
- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups.

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- Elimination of Water: The protonated hydroxyl group leaves as a water molecule, a good leaving group.
- Deprotonation: The protonated carbonyl oxygen is deprotonated to regenerate the acid catalyst and form the final ester product.

The presence of the thiol group (-SH) does not typically interfere with the esterification under acidic conditions, as it is a weaker nucleophile than the hydroxyl group of the alcohol.

Applications Beyond Flavor and Fragrance

While the primary commercial use of **Propyl 2-mercaptopropionate** is as a flavoring agent, its bifunctional nature (thiol and ester) opens up possibilities for its use in other areas of chemical research and development.

Intermediate in Organic Synthesis

The thiol group is a versatile functional group that can undergo a variety of transformations, including oxidation to disulfides or sulfonic acids, and alkylation. The ester can be hydrolyzed back to the carboxylic acid or undergo transesterification. This makes **Propyl 2-mercaptopropionate** a potentially useful building block for the synthesis of more complex molecules. For instance, thiol-containing compounds are used in the synthesis of some pharmaceuticals and agrochemicals.[7]

Polymer Chemistry

Thiols can participate in thiol-ene "click" reactions, which are highly efficient and orthogonal reactions used in polymer synthesis and modification. **Propyl 2-mercaptopropionate** could potentially be used as a chain transfer agent in free-radical polymerizations to control molecular weight, or as a monomer in the synthesis of specialty polymers.

Material Science

The thiol group has a strong affinity for the surfaces of noble metals like gold and silver. This property is exploited in the formation of self-assembled monolayers (SAMs), which have applications in nanoscience, electronics, and biosensors. While less common for small molecules like **Propyl 2-mercaptopropionate**, the principle remains applicable for surface modification studies.

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Safety and Handling

Propyl 2-mercaptopropionate is a chemical that requires careful handling. The available safety data indicates that it can be hazardous upon exposure.

GHS Hazard Classification

While some sources do not list specific GHS classifications, related mercaptopropionic acids and esters are known to be hazardous. For example, 3-Mercaptopropionic acid is classified as corrosive to metals, toxic if swallowed, harmful if inhaled, and causes severe skin burns and eye damage.[12][13] It is crucial to handle **Propyl 2-mercaptopropionate** with similar precautions until more specific data is available.

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as bases, reducing agents, and oxidizing agents.[13]

Analytical Characterization

For quality control and research purposes, **Propyl 2-mercaptopropionate** can be characterized by standard analytical techniques.

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Spectroscopic Data

While a comprehensive public database of spectra for **Propyl 2-mercaptopropionate** is not readily available, the expected spectroscopic features can be predicted based on its structure. For the closely related Ethyl 2-mercaptopropionate, spectral data is available and can be used as a reference.[14]

Technique	Expected Features for Propyl 2-mercaptopropionate
^{1}H NMR	- Triplet for the terminal CH_3 of the propyl group. - Sextet for the middle CH_2 of the propyl group. - Triplet for the O-CH_2 of the propyl group. - Quartet for the CH at the chiral center. - Doublet for the CH_3 attached to the chiral center. - Singlet (broad) for the SH proton.
^{13}C NMR	- Resonances for the three distinct carbons of the propyl group. - Resonance for the methine carbon at the chiral center. - Resonance for the methyl carbon attached to the chiral center. - Resonance for the carbonyl carbon.
IR Spectroscopy	- Strong C=O stretch (ester) around 1735 cm^{-1}. - S-H stretch (thiol) around 2550 cm^{-1} (weak). - C-O stretch (ester) around 1100-1300 cm^{-1}.
Mass Spectrometry	- Molecular ion peak (M^+) at m/z = 148. - Fragmentation patterns corresponding to the loss of the propyl group, the propoxy group, and other characteristic fragments.

Experimental Protocol: Synthesis of **Propyl 2-mercaptopropionate**

This protocol is a representative procedure for the synthesis of **Propyl 2-mercaptopropionate** via Fischer esterification.

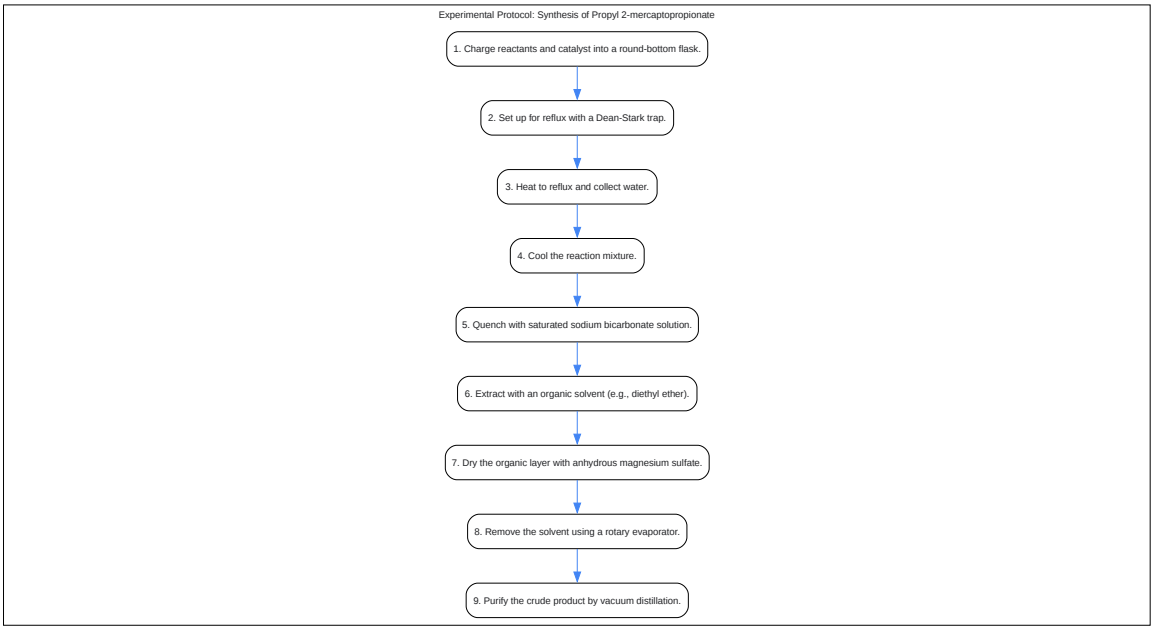
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Materials and Equipment

- 2-Mercaptopropionic acid
- n-Propanol
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Step-by-Step Procedure

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Caption: A step-by-step experimental workflow for the synthesis.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine 2-mercaptopropionic acid (1.0 eq), n-propanol (3.0 eq), and a catalytic amount of concentrated sulfuric acid (e.g., 1-2 mol%).
- Reflux: Attach a Dean-Stark apparatus and a reflux condenser to the flask. Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Monitoring the Reaction: Continue the reflux until no more water is collected in the Dean-Stark trap, indicating the reaction is complete.
- Workup: Allow the reaction mixture to cool to room temperature. Carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
- Extraction: Transfer the mixture to a separatory funnel and extract with an organic solvent such as diethyl ether (3 x 50 mL). Combine the organic layers.

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- Drying and Concentration: Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the solvent.

- Purification: Purify the resulting crude product by vacuum distillation to obtain pure **Propyl 2-mercaptopropionate**.

Conclusion

Propyl 2-mercaptopropionate is a specialty chemical with established applications in the flavor industry and significant potential in other areas of chemical science. Its synthesis is based on the fundamental Fischer esterification reaction. A thorough understanding of its physicochemical properties, reactivity, and safety precautions is essential for its effective and safe use in research and development. This guide has provided a comprehensive overview of these aspects to support the scientific community in exploring the full potential of this versatile molecule.

References

- Parchem. (n.d.). **propyl 2-mercaptopropionate** (Cas 19788-50-2).
- The Good Scents Company. (n.d.). **propyl 2-mercaptopropionate**, 19788-50-2.
- Robinson Brothers. (n.d.). Propyl-2-mercaptopropionate.
- FFC / Alfa Chemistry. (n.d.). CAS 19788-50-2 **Propyl 2-mercaptopropionate**.
- CHEMLYTE SOLUTIONS CO.,LTD. (n.d.). Buy **propyl 2-mercaptopropionate** Industrial Grade.
- Ensince Industry Co., Ltd. (n.d.). PROPYL2-MERCAPTOPROPIONATE Cas 19788-50-2.
- CAS Common Chemistry. (n.d.). 19788-50-2.
- BOC Sciences. (n.d.). CAS 19788-50-2 PROPYL2-MERCAPTOPROPIONATE.
- precisionFDA. (2025). **PROPYL 2-MERCAPTOPROPIONATE**.
- Sigma-Aldrich. (2024). SAFETY DATA SHEET - 3-Mercaptopropionic acid.
- Robinson Brothers. (n.d.). Propyl-2-mercaptopropionate.
- Fisher Scientific. (2010). SAFETY DATA SHEET - 3-Mercaptopropionic acid.
- LookChem. (n.d.). Cas 19788-50-2,PROPYL2-MERCAPTOPROPIONATE.
- PubChem. (n.d.). Ethyl 2-mercaptopropionate.

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Sources

- 1. echemi.com [echemi.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. parchem.com [parchem.com]
- 4. propyl 2-mercaptopropionate, 19788-50-2 [thegoodscentscompany.com]
- 5. ffc.alfa-chemistry.com [ffc.alfa-chemistry.com]
- 6. Cas 19788-50-2,PROPYL2-MERCAPTOPROPIONATE | lookchem [lookchem.com]
- 7. robinsonbrothers.uk [robinsonbrothers.uk]
- 8. ensince.com [ensince.com]
- 9. bocsci.com [bocsci.com]
- 10. robinsonbrothers.uk [robinsonbrothers.uk]
- 11. GSRS [precision.fda.gov]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. fishersci.com [fishersci.com]
- 14. Ethyl 2-mercaptopropionate | C5H10O2S | CID 519709 - PubChem [pubchem.ncbi.nlm.nih.gov]

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